

what is the structure of 2-Isopropyl-2H-indazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Isopropyl-2H-indazole

Cat. No.: B15072020

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2-Isopropyl-2H-indazole: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **2-Isopropyl-2H-indazole**. Due to the limited availability of direct experimental data for this specific compound, this guide leverages information on the parent 2H-indazole scaffold and closely related derivatives to provide a thorough understanding.

Structural Confirmation and Properties

2-Isopropyl-2H-indazole is a derivative of indazole, a bicyclic heteroaromatic organic compound. The core structure consists of a benzene ring fused to a pyrazole ring. In the 2H-indazole tautomer, the isopropyl group is attached to the nitrogen atom at the 2-position of the indazole ring.

While specific experimental data for **2-Isopropyl-2H-indazole** is not readily available in the public domain, we can infer its general properties based on the 2H-indazole class of compounds. These are typically stable, crystalline solids or oils at room temperature. The addition of the isopropyl group, a small, non-polar alkyl substituent, would be expected to increase its lipophilicity compared to the parent 2H-indazole.

For comparative purposes, the properties of a closely related and commercially available derivative, methyl **2-isopropyl-2H-indazole-3-carboxylate**, are presented below.

Property	Value
Molecular Formula	C12H14N2O2
Molecular Weight	218.25 g/mol
CAS Number	173600-07-2
Physical Form	Not Specified
Purity	≥95%

Data for Methyl **2-isopropyl-2H-indazole-3-carboxylate**

Synthesis of 2-Isopropyl-2H-indazole

A general and efficient method for the regioselective synthesis of 2-alkyl-2H-indazoles has been reported. This approach provides a viable pathway for the preparation of **2-Isopropyl-2H-indazole**.

Experimental Protocol: General Synthesis of 2-Alkyl-2H-indazoles

A common method for the N-alkylation of indazoles involves the reaction of the indazole with an appropriate alkylating agent in the presence of a base. To favor the formation of the 2-alkylated product over the 1-alkylated isomer, specific reaction conditions and reagents are employed.

Materials:

- 1H-Indazole
- 2-Iodopropane (or other suitable isopropylating agent)
- A suitable base (e.g., Sodium Hydride, Potassium Carbonate)
- A suitable solvent (e.g., N,N-Dimethylformamide (DMF), Acetonitrile)

Procedure:

- To a solution of 1H-indazole in a suitable solvent, the base is added portion-wise at a controlled temperature (e.g., 0 °C).
- The mixture is stirred for a specified time to allow for the formation of the indazole anion.
- The isopropylating agent (e.g., 2-iodopropane) is then added to the reaction mixture.
- The reaction is stirred at room temperature or with gentle heating until the starting material is consumed (monitored by TLC or LC-MS).
- Upon completion, the reaction is quenched with water and the product is extracted with an organic solvent.
- The organic layer is washed, dried, and concentrated under reduced pressure.
- The crude product is then purified by column chromatography to isolate the **2-Isopropyl-2H-indazole**.

The regioselectivity of the alkylation can be influenced by the choice of base, solvent, and temperature.

Visualizing the Structure

The chemical structure of **2-Isopropyl-2H-indazole** is depicted below.

Caption: Chemical structure of **2-Isopropyl-2H-indazole**.

- To cite this document: BenchChem. [what is the structure of 2-Isopropyl-2H-indazole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15072020#what-is-the-structure-of-2-isopropyl-2h-indazole\]](https://www.benchchem.com/product/b15072020#what-is-the-structure-of-2-isopropyl-2h-indazole)

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